

KU-55933 solubility in DMSO and ethanol for experimental use

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Compound of Interest

Compound Name: KU-55933

Cat. No.: B1683988

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Application Notes and Protocols for KU-55933

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility, storage, and experimental use of **KU-55933**, a potent and selective inhibitor of the Ataxia-Telangiectasia Mutated (ATM) kinase.

Product Information

- Product Name: **KU-55933**
- Synonyms: ATM Kinase Inhibitor
- Molecular Formula: $C_{21}H_{17}NO_3S_2$
- Molecular Weight: 395.49 g/mol
- CAS Number: 587871-26-9

Solubility

KU-55933 exhibits varying solubility in common laboratory solvents. It is crucial to use fresh, anhydrous solvents, as moisture can reduce solubility, particularly in DMSO.^[1] Sonication or gentle warming (to 37°C) can aid in dissolution.^{[2][3]}

Table 1: Solubility of **KU-55933** in DMSO and Ethanol

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes	Citations
DMSO	39	98.61	Use fresh, moisture-free DMSO.	[1]
>41.67	>105.4	With gentle warming.	[2]	
10 - 40	25.3 - 101.1	[4][5][6]		
16.67	42.14	Sonication is recommended.	[3]	
up to 39.55	up to 100			
Ethanol	19.77 - 20	50 - 50.6	[6]	
10	25.3	[5]		
19.8	50.06	Sonication is recommended.	[3]	
Insoluble	Insoluble	Some sources report insolubility.	[1][2]	

Stock Solution Preparation and Storage

Preparation of a 10 mM DMSO Stock Solution:

- Weigh out 3.95 mg of **KU-55933** powder.
- Add 1 mL of anhydrous DMSO.
- Vortex and/or sonicate until the compound is completely dissolved. Gentle warming to 37°C for 10 minutes can assist dissolution.[2]

Storage:

- Solid: Store desiccated at -20°C for up to 2 years.[\[6\]](#)
- Stock Solutions: Aliquot and store at -20°C for up to 1 month or at -80°C for up to 1 year to avoid repeated freeze-thaw cycles.[\[6\]](#)[\[7\]](#)

Mechanism of Action and Selectivity

KU-55933 is a potent, ATP-competitive inhibitor of ATM kinase.[\[3\]](#)[\[5\]](#) It exhibits high selectivity for ATM over other phosphatidylinositol 3-kinase-related kinases (PIKKs) such as DNA-PK, mTOR, PI3K, PI4K, and ATR.

Table 2: Inhibitory Activity of **KU-55933** against Various Kinases

Target Kinase	IC ₅₀ (nM)	K _i (nM)	Citations
ATM	12.9 - 13	2.2	[1] [2] [5] [7]
DNA-PK	2,000 - 2,500	[1]	
mTOR	9,300	[1]	
PI3K	16,600	[1]	
PI4K	>100,000		
ATR	>100,000		

Experimental Protocols

This assay measures the ability of **KU-55933** to inhibit ATM-mediated phosphorylation of a substrate, such as p53.

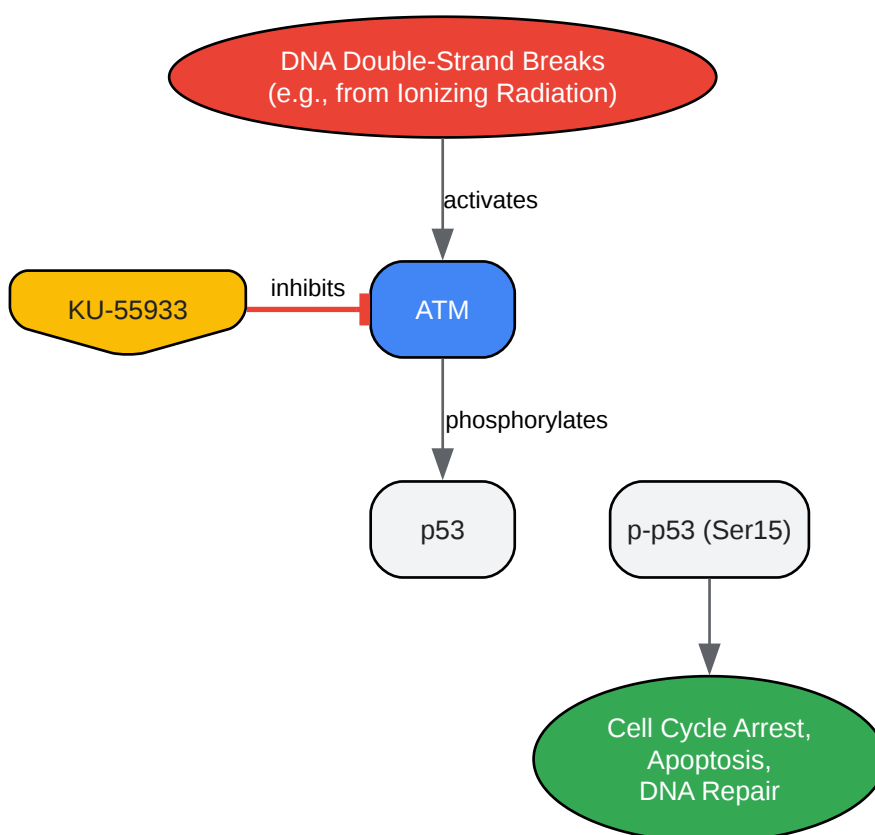
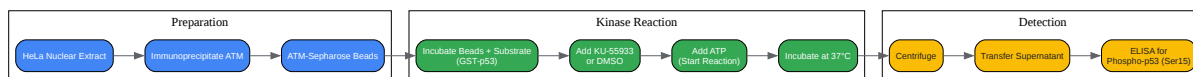
Materials:

- HeLa nuclear extract
- Anti-ATM antibody

- Protein A-Sepharose beads
- Substrate: Glutathione S-transferase-p53N66 (GST-p53)
- ATM assay buffer (25 mM HEPES pH 7.4, 75 mM NaCl, 3 mM MgCl₂, 2 mM MnCl₂, 50 μM Na₃VO₄, 500 μM DTT, 5% v/v glycerol)
- ATP
- **KU-55933** dissolved in DMSO
- 96-well plates
- ELISA detection reagents (phospho-serine 15 p53 antibody, HRP-conjugated secondary antibody, chemiluminescent substrate)

Protocol:

- Immunoprecipitate ATM from HeLa nuclear extract using an anti-ATM antibody and Protein A-Sepharose beads.[\[1\]](#)[\[3\]](#)
- In a 96-well plate, incubate the ATM-containing Sepharose beads with 1 μg of GST-p53 substrate in ATM assay buffer.[\[1\]](#)
- Add varying concentrations of **KU-55933** or DMSO (vehicle control) and incubate for 10 minutes with gentle shaking at 37°C.[\[1\]](#)
- Initiate the kinase reaction by adding ATP to a final concentration of 50 μM.[\[1\]](#)
- Incubate for 1 hour at 37°C.[\[1\]](#)
- Centrifuge the plate to pellet the beads and transfer the supernatant to a new 96-well plate for analysis.[\[3\]](#)
- Detect the level of phosphorylated GST-p53 using a standard ELISA method with a phospho-serine 15 p53 antibody.[\[3\]](#)



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